

A Technical Guide to 4-Acetoxy-3-methoxycinnamic Acid: Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetoxy-3-methoxycinnamic acid

Cat. No.: B1236988

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and a detailed protocol for the synthesis of **4-Acetoxy-3-methoxycinnamic acid**. The information is intended to support researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

4-Acetoxy-3-methoxycinnamic acid, also known as acetylferulic acid, is a derivative of ferulic acid, a naturally occurring phenolic compound. The introduction of an acetyl group to the hydroxyl moiety of ferulic acid modifies its physicochemical properties, which can influence its biological activity and potential therapeutic applications.

The chemical structure of **4-Acetoxy-3-methoxycinnamic acid** is presented below:

IUPAC Name: (2E)-3-[4-(acetoxy)-3-methoxyphenyl]prop-2-enoic acid CAS Number: 2596-47-6 Molecular Formula: C₁₂H₁₂O₅ Molecular Weight: 236.22 g/mol

Synthesis of 4-Acetoxy-3-methoxycinnamic Acid

The primary method for the synthesis of **4-Acetoxy-3-methoxycinnamic acid** is through the acetylation of its precursor, ferulic acid (4-hydroxy-3-methoxycinnamic acid). This reaction typically involves the use of acetic anhydride as the acetylating agent.

Quantitative Data for Synthesis

The following table summarizes the quantitative data for a reported synthesis of **4-Acetoxy-3-methoxycinnamic acid** from ferulic acid[1].

Parameter	Value
Starting Material	Ferulic Acid
Reactants	Acetic Anhydride, Sodium Hydroxide
Product	4-Acetoxy-3-methoxycinnamic acid
Yield	71.4%[1]
Melting Point	195-199 °C[1]
Purity	98+%
Appearance	Colorless flaky crystal[1]

Experimental Protocol: Acetylation of Ferulic Acid

This protocol is adapted from a documented synthesis of **4-Acetoxy-3-methoxycinnamic acid**[1].

Materials:

- Ferulic acid (1.9421 g, 0.01000 mol)
- Sodium hydroxide (NaOH) (1.9073 g, 0.04578 mol)
- Acetic anhydride (1.2 mL, 1.2790 g, 0.01253 mol)
- Dilute sulfuric acid
- Anhydrous ethanol

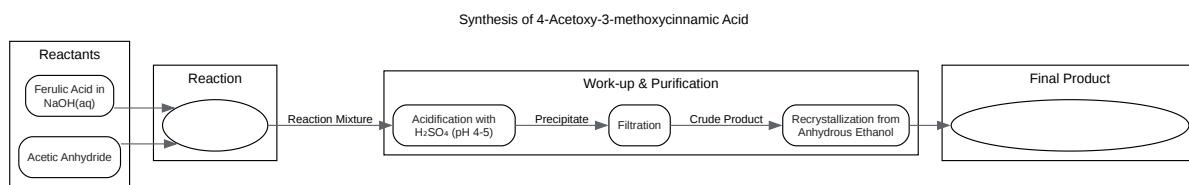
- Distilled water

Procedure:

- Prepare a solution of sodium hydroxide in water and cool to 10 °C.
- Dissolve ferulic acid in the cooled NaOH solution.
- To this solution, add acetic anhydride (1.2 mL) and stir for 10 minutes at 20 °C.
- Continue stirring for an additional 20 minutes at room temperature.
- Adjust the pH of the solution to 4-5 using dilute sulfuric acid, which will result in the formation of a white precipitate.
- Filter the white precipitate and wash it thoroughly with water.
- Recrystallize the crude product from anhydrous ethanol to obtain colorless, flaky crystals of **4-Acetoxy-3-methoxycinnamic acid**.
- Dry the final product under vacuum.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Acetoxy-3-methoxycinnamic acid**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **4-Acetoxy-3-methoxycinnamic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [A Technical Guide to 4-Acetoxy-3-methoxycinnamic Acid: Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1236988#4-acetoxy-3-methoxycinnamic-acid-chemical-structure-and-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com